

Application Notes and Protocols for IMM-H004 in Neuronal Cell Lines

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Compound of Interest

Compound Name: IMM-H004

Cat. No.: B15582241

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Introduction

IMM-H004 is a novel coumarin derivative that has demonstrated significant neuroprotective effects, particularly in the context of cerebral ischemia.[1][2][3] Preclinical studies have shown its potential as a therapeutic agent for ischemic stroke by mitigating inflammatory responses and neuronal damage.[1][4] These application notes provide detailed protocols for the in vitro evaluation of **IMM-H004** on neuronal cell lines, enabling researchers to investigate its mechanism of action and therapeutic efficacy in a controlled cellular environment.

The primary mechanism of **IMM-H004** involves the modulation of inflammatory pathways. It has been shown to downregulate the binding of Chemokine-like factor 1 (CKLF1) to its receptor C-C chemokine receptor type 4 (CCR4).[1] This action suppresses the activation of the NOD-like receptor protein 3 (NLRP3) inflammasome, a key component of the innate immune response that can exacerbate neuronal injury.[1] Additionally, **IMM-H004** has been found to inhibit the expression of Vascular Cell Adhesion Molecule-1 (VCAM-1) and downstream signaling pathways involving MAPKs and NF- κ B.[2] Its active glucuronide metabolite, **IMM-H004G**, also

exhibits similar neuroprotective activities, contributing to the sustained efficacy of the parent compound.[\[3\]](#)[\[5\]](#)

These protocols are designed for use with common neuronal cell lines such as SH-SY5Y and PC12, and can be adapted for other relevant cell types, including human brain microvascular endothelial cells (HBMECs).[\[2\]](#)[\[3\]](#)[\[5\]](#)

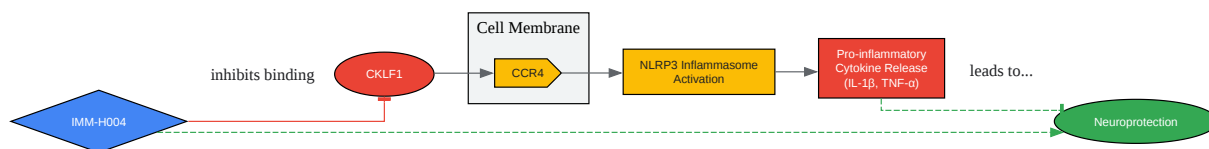
Data Presentation

The following table summarizes the key in vitro and in vivo findings for **IMM-H004**, providing a basis for experimental design and data comparison.

Model System	Key Findings	Assays Performed	Reference
Oxygen-Glucose Deprivation (OGD) Injured PC12 Cells	IMM-H004 and its metabolite IMM-H004G exhibit neuroprotective activity.	Cell Viability Assays	[3][5]
Oxygen-Glucose Deprivation/Reoxygenation (OGD/R) in HBMEC Cells	IMM-H004 treatment was evaluated to avoid severe cell damage.	Cell Viability Assays	[2]
Rat Model of Permanent Focal Ischemia (pMCAO)	IMM-H004 treatment provided significant protection against ischemic stroke.	TTC Staining, Behavioral Tests, ELISA, Nissl Staining, Immunohistochemistry, Immunofluorescence, qRT-PCR, Western Blotting, Co-IP	[1]
Rat Model of Transient Middle Cerebral Artery Occlusion/Reperfusion (tMCAO/R)	IMM-H004 significantly alleviated infarct volume and improved neurological deficits.	Infarct Volume Measurement, Neurological Deficit Scoring, Western Blotting, ELISA	[2]
Aged Rat Model of Permanent Focal Cerebral Ischemia	IMM-H004 protected against brain injury and reduced inflammation.	DWI Imaging, Nissl Staining, Immunofluorescence, ELISA	[4]

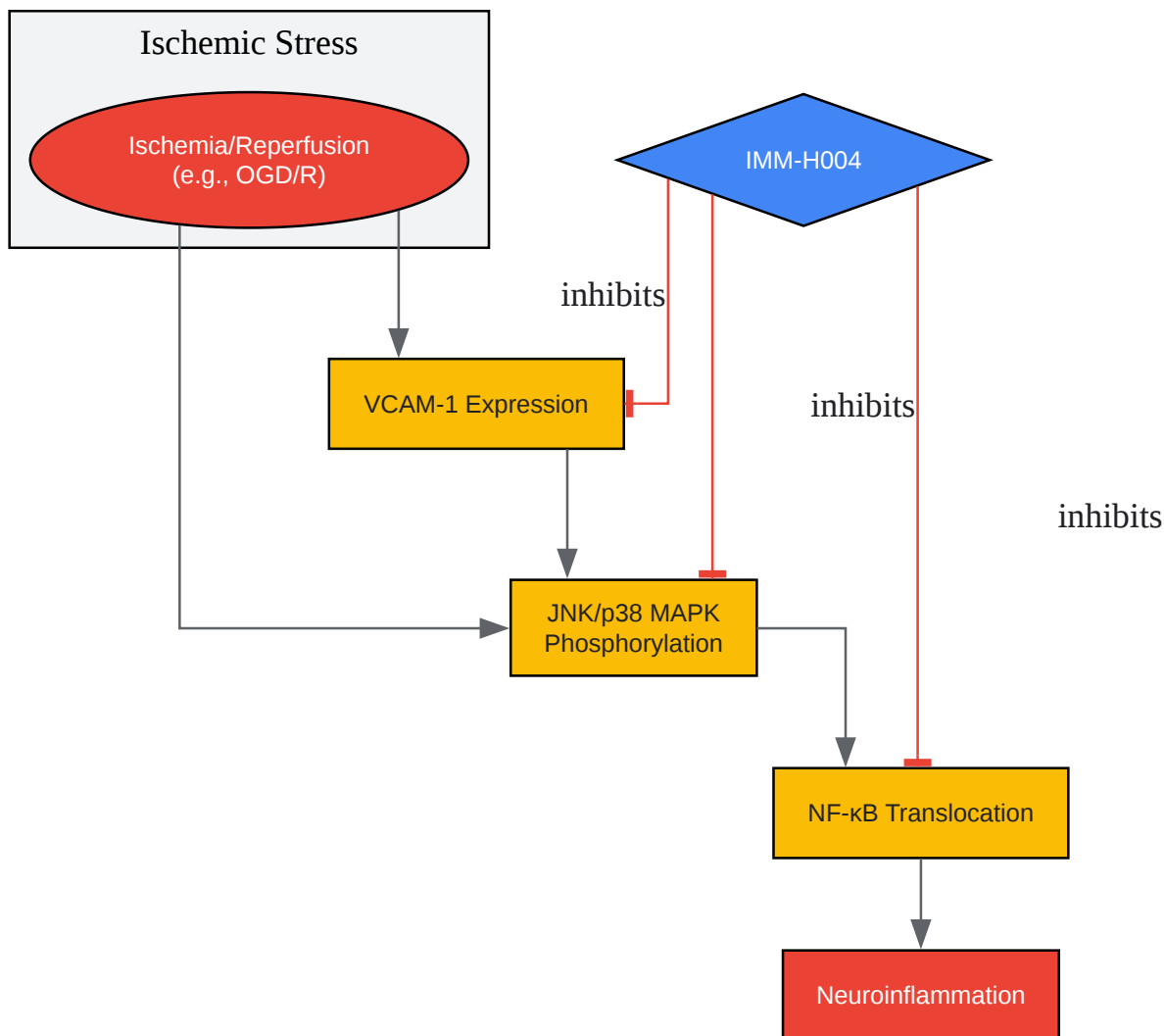
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the known signaling pathways of **IMM-H004** and a general experimental workflow for its in vitro application.



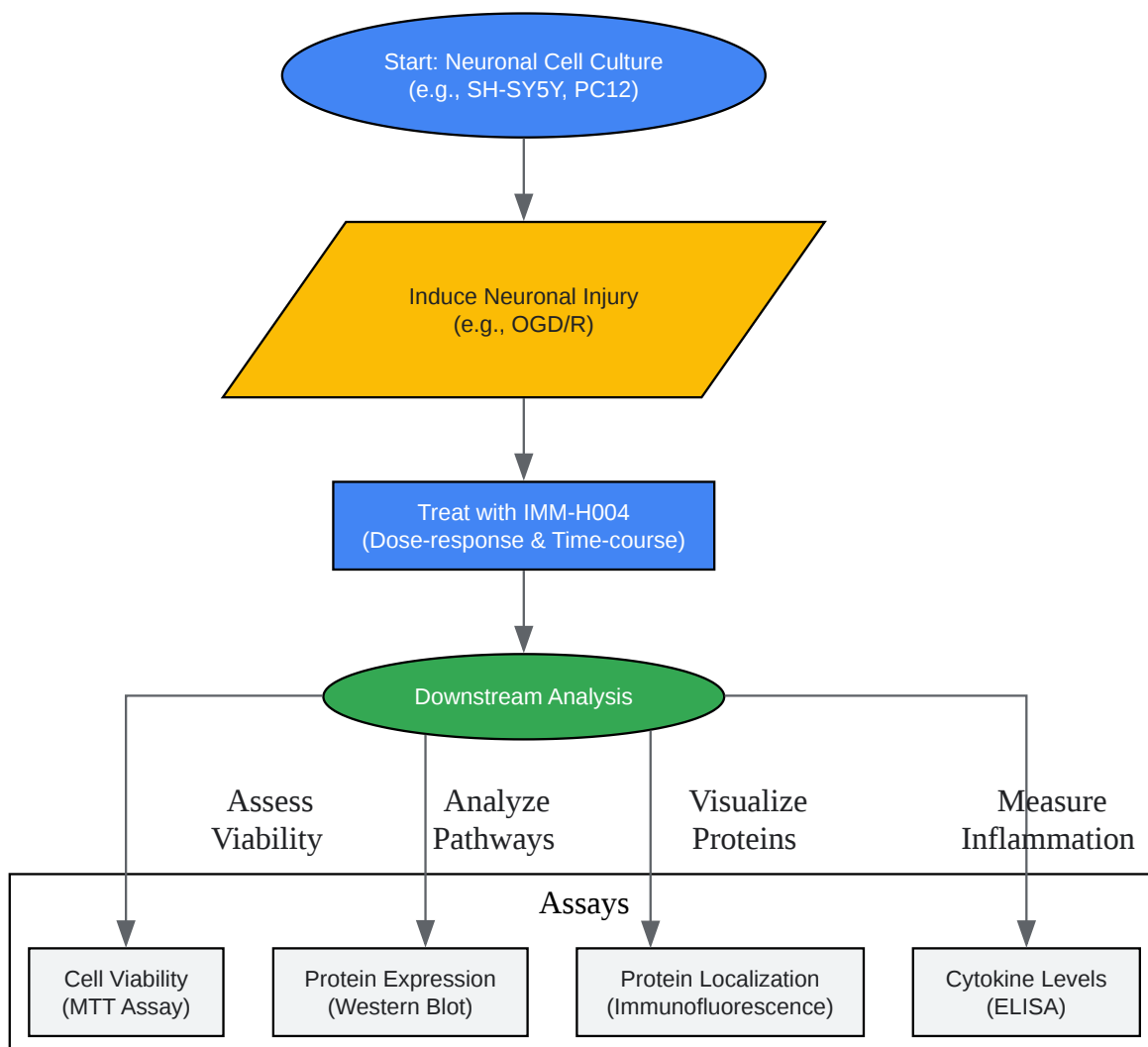
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Caption: CKLF1/CCR4/NLRP3 Inflammasome Pathway Modulation by **IMM-H004**.



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Caption: Inhibition of VCAM-1 and MAPK/NF- κ B Pathway by **IMM-H004**.



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Caption: General Experimental Workflow for In Vitro **IMM-H004** Studies.

Experimental Protocols

Neuronal Cell Culture (SH-SY5Y Example)

This protocol describes the standard procedure for culturing the human neuroblastoma cell line SH-SY5Y.

Materials:

- SH-SY5Y cell line
- DMEM/F-12 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- 0.25% Trypsin-EDTA
- Phosphate-Buffered Saline (PBS)
- Cell culture flasks (T-75) and plates (6-well, 24-well, 96-well)
- Incubator (37°C, 5% CO₂)

Protocol:

- Maintain SH-SY5Y cells in a T-75 flask with complete medium in a humidified incubator at 37°C with 5% CO₂.
- For subculturing, aspirate the old medium and wash the cells once with sterile PBS.
- Add 2 mL of 0.25% Trypsin-EDTA to the flask and incubate for 3-5 minutes at 37°C until cells detach.
- Neutralize the trypsin by adding 8 mL of complete medium.
- Centrifuge the cell suspension at 200 x g for 5 minutes.
- Resuspend the cell pellet in fresh complete medium and plate at a desired density (e.g., 1:5 to 1:10 split).
- Change the medium every 2-3 days.

Oxygen-Glucose Deprivation/Reoxygenation (OGD/R) Model

This protocol simulates ischemic/reperfusion injury in vitro.

Materials:

- Cultured neuronal cells (e.g., SH-SY5Y)
- Glucose-free DMEM
- Deionized water (for rinsing)
- Anaerobic chamber or gas-pack system (e.g., 95% N₂, 5% CO₂)
- Complete culture medium

Protocol:

- Plate cells in appropriate culture plates and allow them to adhere for 24 hours.
- Wash the cells three times with glucose-free DMEM.
- Replace the medium with fresh glucose-free DMEM.
- Place the cells in an anaerobic chamber at 37°C for a predetermined duration (e.g., 2-6 hours, requires optimization).
- To initiate reoxygenation, remove the plates from the chamber, replace the glucose-free medium with pre-warmed complete culture medium.
- Return the cells to the standard incubator (37°C, 5% CO₂) for the desired reperfusion time (e.g., 24 hours).

IMM-H004 Treatment

Materials:

- **IMM-H004** stock solution (dissolved in a suitable solvent like DMSO, then diluted in culture medium)
- Neuronal cells subjected to OGD/R or other stimuli

Protocol:

- Prepare serial dilutions of **IMM-H004** in the appropriate culture medium. A preliminary dose-response experiment (e.g., 0.1 μ M to 100 μ M) is recommended to determine the optimal concentration.
- Add the **IMM-H004**-containing medium to the cells at the beginning of the reoxygenation phase or as per the experimental design.
- Include a vehicle control group (medium with the same concentration of DMSO used for the highest **IMM-H004** dose).
- Incubate the cells for the desired treatment duration (e.g., 24 hours).

Cell Viability Assay (MTT Assay)

This assay measures cell metabolic activity as an indicator of cell viability.

Materials:

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- 96-well plate reader

Protocol:

- After **IMM-H004** treatment, add 10 μ L of MTT solution to each well of a 96-well plate.
- Incubate for 4 hours at 37°C, allowing viable cells to convert MTT to formazan crystals.

- Aspirate the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Shake the plate for 10 minutes to ensure complete dissolution.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the control group.

Western Blotting

This protocol is for analyzing the expression levels of target proteins (e.g., CKLF1, CCR4, p-JNK, p-p38, NF- κ B).

Materials:

- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (specific to target proteins)
- HRP-conjugated secondary antibodies
- ECL detection reagent
- Imaging system

Protocol:

- Lyse the treated cells with RIPA buffer and quantify protein concentration using the BCA assay.

- Denature equal amounts of protein (e.g., 20-40 µg) by boiling in Laemmli buffer.
- Separate proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane for 1 hour at room temperature.
- Incubate with primary antibodies overnight at 4°C.
- Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour.
- Wash again and detect the protein bands using an ECL reagent and an imaging system.
- Normalize protein expression to a loading control (e.g., GAPDH or β-actin).

Immunofluorescence

This protocol allows for the visualization of protein localization within the cell.

Materials:

- Cells grown on coverslips in a 24-well plate
- 4% Paraformaldehyde (PFA) for fixation
- 0.1% Triton X-100 for permeabilization
- Blocking solution (e.g., 5% BSA in PBS)
- Primary antibodies
- Fluorophore-conjugated secondary antibodies
- DAPI for nuclear staining
- Mounting medium
- Fluorescence microscope

Protocol:

- After treatment, wash cells with PBS and fix with 4% PFA for 15 minutes.
- Permeabilize the cells with 0.1% Triton X-100 for 10 minutes.
- Block with 5% BSA for 1 hour.
- Incubate with primary antibodies overnight at 4°C.
- Wash with PBS and incubate with fluorophore-conjugated secondary antibodies for 1 hour in the dark.
- Counterstain nuclei with DAPI for 5 minutes.
- Mount the coverslips on microscope slides with mounting medium.
- Visualize and capture images using a fluorescence microscope.

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